

# Thiazine Red R solubility and stability

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## Compound of Interest

Compound Name: *Thiazine Red R*

Cat. No.: *B1345958*

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An In-depth Technical Guide on the Core Solubility and Stability of **Thiazine Red R**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Thiazine Red R** (C.I. 14780). The information herein is intended to support research, development, and quality control activities where this benzothiazole-derived azo dye is utilized. **Thiazine Red R** is a valuable tool in various biomedical research applications, including the study of protein aggregation in neurodegenerative diseases.<sup>[1][2]</sup>

## Core Properties of Thiazine Red R

**Thiazine Red R** is a synthetic dye with the molecular formula  $C_{24}H_{15}N_3Na_2O_7S_3$  and a molecular weight of 599.57 g/mol.<sup>[1][3]</sup> It is recognized for its fluorescent properties and its ability to bind to specific protein structures, such as amyloid plaques and neurofibrillary tangles.<sup>[2]</sup>

## Solubility Profile

While precise quantitative solubility data for **Thiazine Red R** is not extensively documented in publicly available literature, its qualitative solubility in common laboratory solvents has been reported. The dye is generally soluble in polar solvents like water and ethanol.<sup>[1][3][4][5]</sup>

Table 1: Qualitative Solubility of **Thiazine Red R**

Solvent	Solubility	Observations
Water	Soluble[1][3][5]	Forms a red to product red solution.[3]
Ethanol	Soluble[1][3]	Forms a red solution.[3]

For applications requiring precise concentrations, it is imperative to experimentally determine the solubility of **Thiazine Red R** in the specific solvent system and conditions (e.g., temperature, pH) to be used.

## Stability Characteristics

The stability of **Thiazine Red R** is a critical factor for its consistent performance in experimental assays and for its storage. The dye powder is generally considered to be stable for many years under appropriate storage conditions.[4] However, its stability in solution is influenced by several factors, including pH, light, and temperature.

Table 2: Stability of **Thiazine Red R** under Various Conditions

Condition	Observation	Reference
pH		
Strong Sulfuric Acid	The dye solution turns from red to a red-light purple.[3] Upon dilution, a red-light purple precipitate is formed.[1][3]	[1][3]
Strong Hydrochloric Acid	A red-light purple precipitate is formed.[3]	[3]
Thick Sodium Hydroxide Solution	A red precipitate is formed.[1]	[1]
Light		
Blue Light	The color of the dye changes from pink to red.[1][3]	[1][3]
Temperature		
Normal Ambient Temperatures	The dye is stable when used as recommended.[5]	[5]

## Experimental Protocols

Detailed methodologies for the determination of solubility and stability of **Thiazine Red R** are provided below. These protocols are based on standard methods for dye characterization and can be adapted to specific research requirements.

### Determination of Solubility by UV-Vis Spectrophotometry

This method quantifies solubility by correlating the absorbance of a saturated solution to its concentration using the Beer-Lambert law.

#### 1. Preparation of a Calibration Curve:

- Prepare a stock solution of **Thiazine Red R** of a known concentration (e.g., 1 mg/mL) in the solvent of interest.
- Perform serial dilutions to create a series of standard solutions with decreasing, known concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to generate a calibration curve and determine the linear regression equation.

## 2. Preparation of a Saturated Solution:

- Add an excess amount of **Thiazine Red R** powder to the solvent in a sealed, light-protected container.
- Agitate the mixture at a constant, controlled temperature for a sufficient duration (e.g., 24-48 hours) to ensure equilibrium is reached.

## 3. Measurement and Calculation:

- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant and filter it through a 0.45  $\mu\text{m}$  syringe filter to remove any suspended particles.
- Dilute the clear, saturated solution with the solvent to a concentration that falls within the linear range of the previously generated calibration curve.
- Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
- Use the equation from the calibration curve to calculate the concentration of the diluted solution.
- Calculate the solubility of **Thiazine Red R** by multiplying the calculated concentration by the dilution factor.

# Stability Assessment under Different Conditions

This protocol outlines a general method for evaluating the stability of **Thiazine Red R** in solution when exposed to varying pH, temperature, and light conditions.

## 1. Experimental Setup:

- Prepare a solution of **Thiazine Red R** of a known initial concentration in the desired solvent.
- For pH stability, prepare a series of solutions in buffers of different pH values (e.g., pH 4, 7, 9).

- For thermal stability, incubate solutions at different temperatures (e.g., 4°C, 25°C, 37°C, 50°C) in the dark.
- For photostability, expose solutions to a controlled light source, such as one compliant with ICH Q1B guidelines, while keeping a control sample in the dark.[6][7]

## 2. Sample Collection and Analysis:

- At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each experimental and control solution.
- Analyze the concentration of **Thiazine Red R** in each aliquot using a suitable and validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

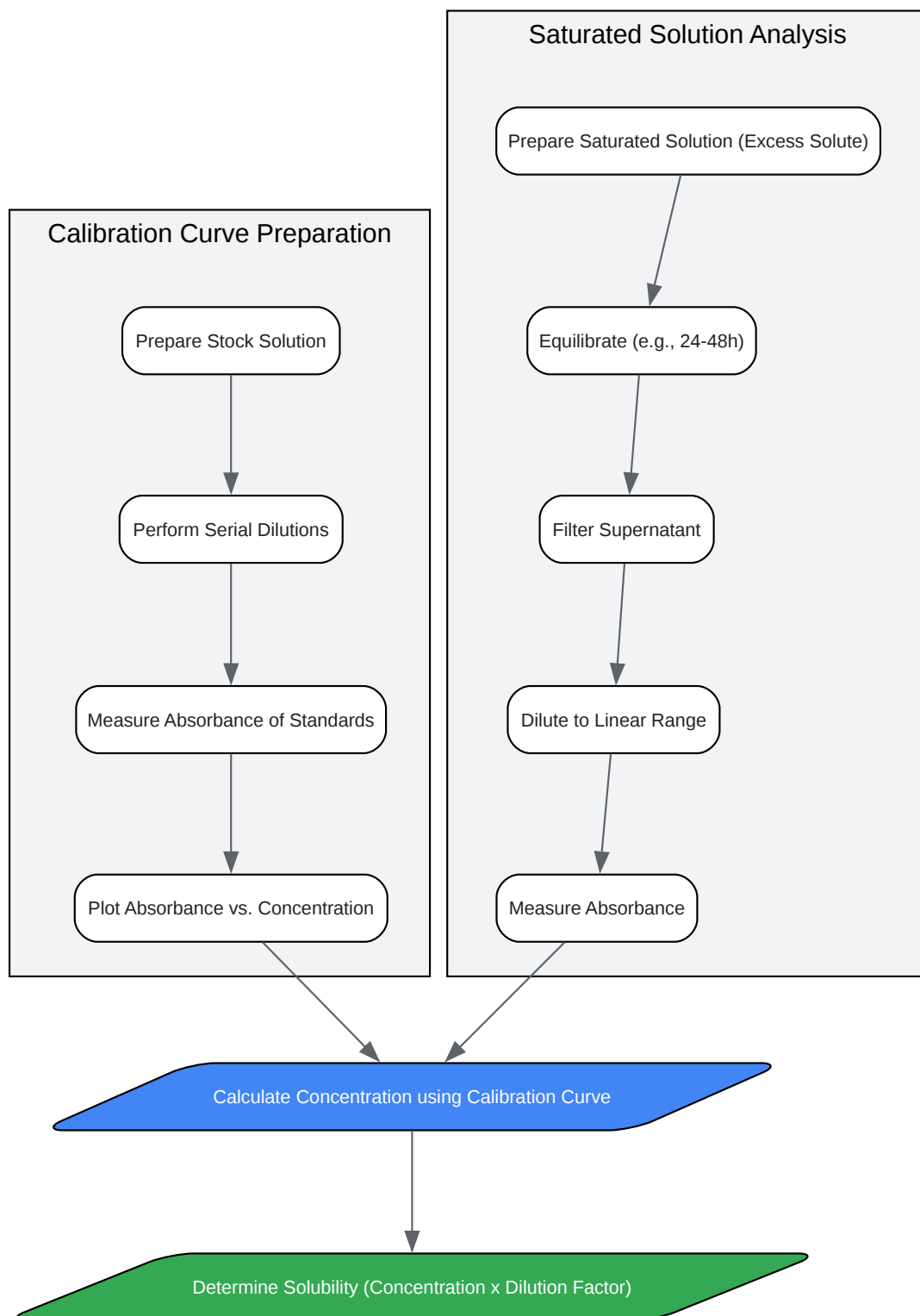
## 3. Data Analysis:

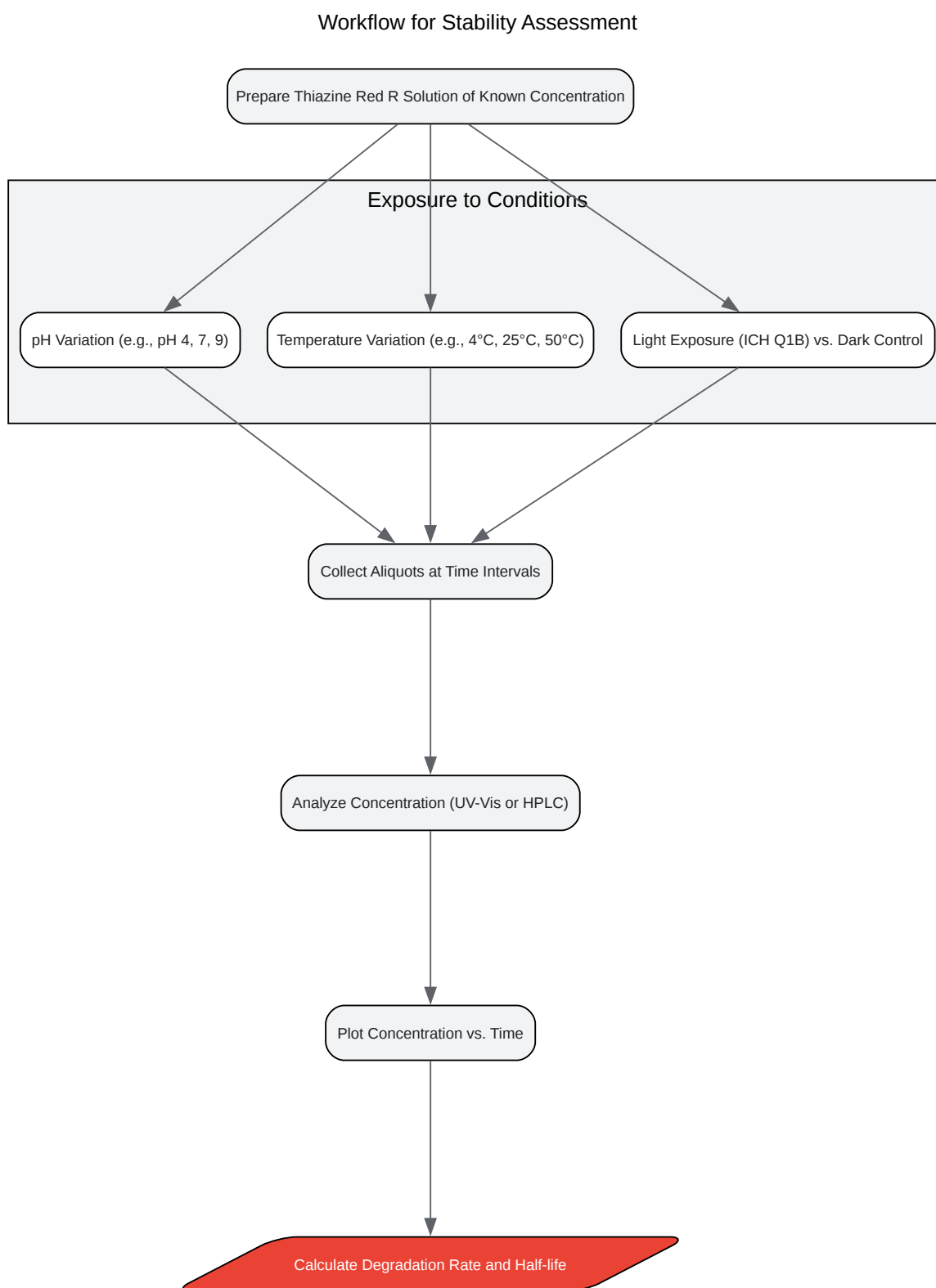
- Plot the concentration of **Thiazine Red R** as a function of time for each condition.
- Calculate the degradation rate constant and the half-life of the dye under each condition to quantify its stability.

# Visualized Workflows

The following diagrams illustrate the logical workflows for the experimental determination of the solubility and stability of **Thiazine Red R**.

## Workflow for Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for Solubility Determination of **Thiazine Red R**.



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Caption: Workflow for Stability Assessment of **Thiazine Red R**.

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## References

- 1. Cas 2150-33-6, THIAZINE RED | lookchem [lookchem.com]
- 2. Thiazine Red R|CAS 2150-33-6|Research Reagent [benchchem.com]
- 3. THIAZINE RED | 2150-33-6 [chemicalbook.com]
- 4. Stain and dye stability over a 30-year period: a comparison of certified dye powders by the Biological Stain Commission - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pro-lab.co.uk [pro-lab.co.uk]
- 6. database.ich.org [database.ich.org]
- 7. ema.europa.eu [ema.europa.eu]
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